Synthesis and Characterization of Sodium 2-Phenylethane-1-sulfinate: A Technical Guide

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Compound of Interest

Compound Name:	*sodium 2-phenylethane-1-sulfinate*
CAS No.:	*95091-08-0*
Cat. No.:	*B6237230*

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Introduction & Strategic Context

In the landscape of modern medicinal chemistry, the strategic replacement of carboxylic acids with bioisosteres is a fundamental tactic to optimize pharmacokinetic properties without compromising pharmacodynamics. **Sodium 2-phenylethane-1-sulfinate** (CAS: 95091-08-0) represents a critical organosulfur building block and a highly effective carboxylic acid surrogate[1].

Replacing a standard carboxylic acid moiety with a sulfinic acid derivative drastically alters a drug candidate's physicochemical profile—specifically its desolvation energy, lipophilicity, and membrane permeability—while maintaining an anionic state at physiological pH. As a Senior Application Scientist, I have structured this whitepaper to provide a rigorous, causality-driven methodology for the synthesis, isolation, and characterization of this compound, ensuring high-fidelity results for drug development applications.

Mechanistic Pathway & Synthetic Strategy

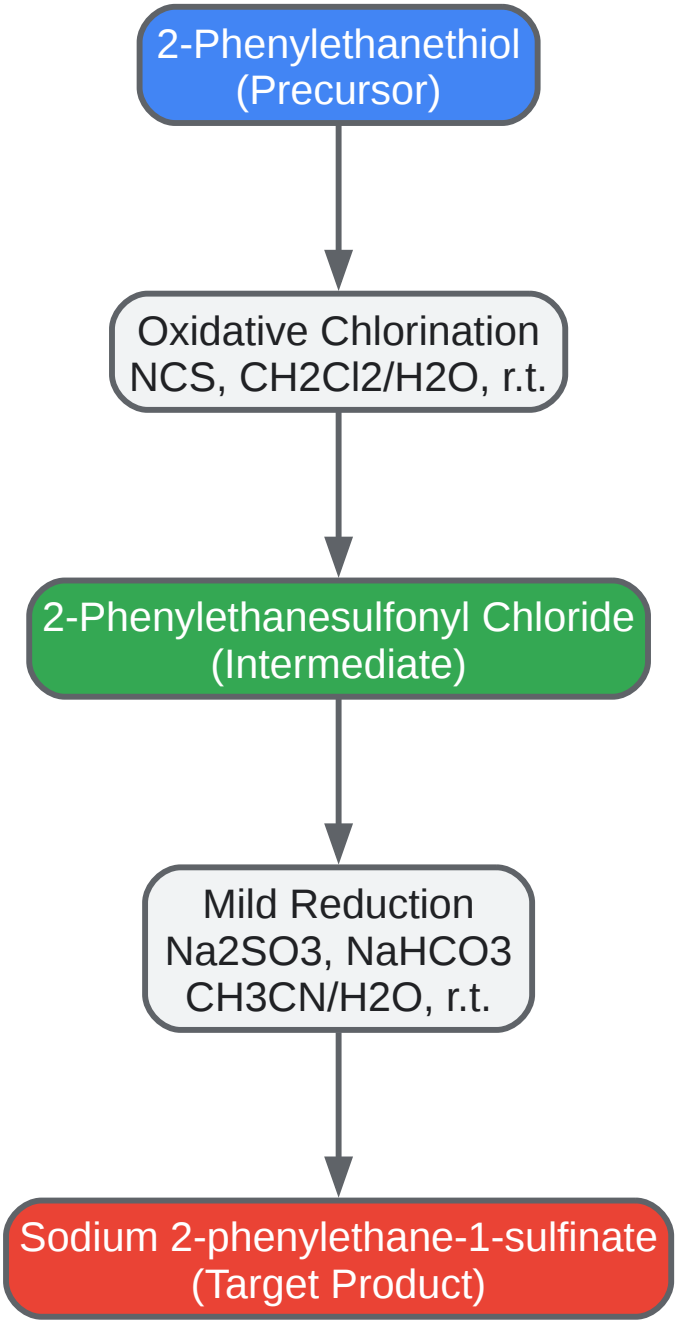
The synthesis of aliphatic sulfinate salts demands strict control over sulfur oxidation states. Direct oxidation of thiols (e.g., 2-phenylethanethiol) to sulfinic acids is thermodynamically prone

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to overshooting, yielding dead-end sulfonic acids. To circumvent this, a highly controlled two-step oxidation-reduction sequence is employed[2].

- Oxidative Chlorination: The precursor thiol undergoes oxidative chlorination to form 2-phenylethanesulfonyl chloride using N-chlorosuccinimide (NCS) in a biphasic dichloromethane/water system.
- Mild Reduction: The intermediate is subjected to a mild reduction using sodium sulfite (Na2 SO3). The sulfite anion acts as a soft nucleophile, attacking the electrophilic sulfur of the sulfonyl chloride to form a transient mixed anhydride, which subsequently hydrolyzes to the sulfinate.

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Synthetic workflow for **sodium 2-phenylethane-1-sulfinate** via oxidation-reduction sequence.

Step-by-Step Experimental Protocols

The following protocols are engineered as self-validating systems, adapted from the foundational isostere studies by published in the Journal of Medicinal Chemistry[2].

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Protocol A: Synthesis of 2-Phenylethanesulfonyl Chloride

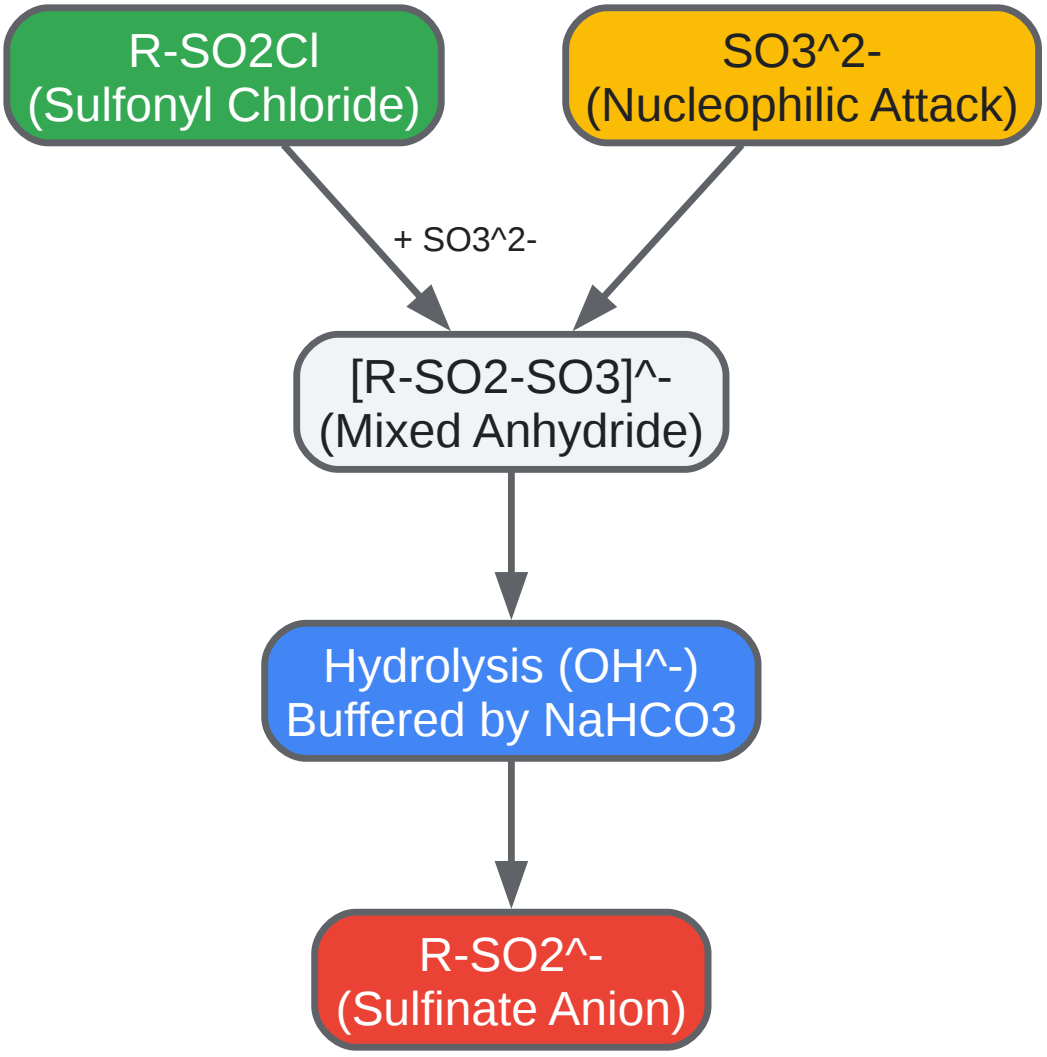
- Preparation: Dissolve 2-phenylethanethiol (1.00 equiv) in a biphasic mixture of CH2Cl2and H2O (approx. 1:1 v/v).
- Oxidation: Add N-chlorosuccinimide (NCS, 3.00 equiv) portion-wise to the vigorously stirred mixture at room temperature.
  - Causality: Portion-wise addition controls the exothermic nature of the halogenation. The biphasic system is paramount: the aqueous layer acts as an immediate sink for the generated HCl and succinimide, preventing the acid-catalyzed degradation of the highly reactive sulfonyl chloride intermediate.
- Reaction: Stir the mixture at room temperature for 3.5 hours.
- Workup & Validation: Separate the organic layer. Extract the aqueous layer with additional CH2Cl2. Wash the combined organic extracts with brine, dry over anhydrous MgSO4, filter, and concentrate under reduced pressure. The intermediate (Expected yield: ~90%) must be used immediately in the next step to prevent ambient hydrolysis.

Protocol B: Reduction to Sodium 2-phenylethane-1-sulfinate

- Preparation: Prepare a solution of the freshly synthesized 2-phenylethanesulfonyl chloride (0.205 g, 1.00 mmol, 1.00 equiv) in anhydrous acetonitrile (CH3CN , 1.2 mL).
- Buffer/Reductant System: In a separate flask, prepare a stirred aqueous solution (1.4 mL H2 O) containing Na2SO3(0.189 g, 1.50 mmol, 1.50 equiv) and NaHCO3(0.252 g, 3.00 mmol, 3.00 equiv).
  - Causality: The 3:1 ratio of bicarbonate to sulfonyl chloride is an absolute necessity. The reduction generates acidic equivalents; without NaHCO3to maintain a pH of 8–9, the sulfonyl chloride would rapidly undergo competitive hydrolysis to the sulfonic acid, or the resulting sulfinate could disproportionate[3].

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- Addition: Add the CH3CN solution of the sulfonyl chloride dropwise to the aqueous buffer system at room temperature.
    - Causality: Dropwise addition prevents the accumulation of unreacted sulfonyl chloride in the aqueous phase, minimizing competitive side reactions.
- Reaction: Vigorously stir the resulting biphasic solution for 24 hours at room temperature.
- Isolation: Concentrate the mixture under reduced pressure to remove CH3CN . Lyophilize the remaining aqueous phase or precipitate the salt using cold ethanol. Filter and dry under high vacuum to afford the title compound. (Expected yield: ~75%)[2].



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Mechanistic pathway of sulfonyl chloride reduction to sulfinate via sulfite attack.

Physicochemical Characterization & Data Presentation

Robust characterization is required to verify the oxidation state of the sulfur atom. The 1H NMR spectrum of **sodium 2-phenylethane-1-sulfinate** exhibits distinct upfield shifts for the aliphatic protons compared to its sulfonic acid counterpart, confirming the successful arrest of the oxidation state at S(IV)[3].

Parameter	Value	Analytical Method / Source
Chemical Formula	C8H9NaO2S	Theoretical
Molecular Weight	192.21 g/mol	Theoretical[1]
CAS Registry Number	95091-08-0	Chemical Databases[1]
1H NMR (400 MHz, CD3OD)	δ 7.28–7.18 (m, 4H), 7.18–7.08 (m, 1H), 2.90–2.84 (m, 2H), 2.55–2.46 (m, 2H)	Nuclear Magnetic Resonance[3]
Physical Form	White solid / powder	Visual Observation[3]
Overall Yield	~67.5% (over 2 steps)	Gravimetric Analysis[2]

Applications in Drug Development

Sodium 2-phenylethane-1-sulfinate is extensively utilized to map the structure-property relationships (SPR) of carboxylic acid isosteres. Research indicates that substituting a propionic acid moiety with a sulfinic acid derivative profoundly alters the molecule's desolvation energy and hydrogen-bonding capacity[4]. While the pKa remains sufficiently low to ensure ionization at physiological pH, the altered stereoelectronic profile of the sulfinate group can modulate passive membrane permeability (as measured by PAMPA assays) and plasma protein binding. This offers a tunable dial for optimizing lead compounds, particularly in the development of receptor antagonists and targeted therapies[2].

References

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- Lassalas, P., et al. "Structure Property Relationships of Carboxylic Acid Isosteres." Journal of Medicinal Chemistry, 2016.
- Day, J. J. "The Application of Benzothiazoles in the Development of Chemical Tools for Reactive Sulfur Species." Washington State University Research Exchange, 2016.
- Sigma-Aldrich. "**sodium 2-phenylethane-1-sulfinate** | 95091-08-0".

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Sources

- 1. sodium 2-phenylethane-1-sulfinate | 95091-08-0 [sigmaaldrich.com]
- 2. Structure Property Relationships of Carboxylic Acid Isosteres - PMC [pmc.ncbi.nlm.nih.gov]
- 3. s3.amazonaws.com [s3.amazonaws.com]
- 4. pubs.acs.org [pubs.acs.org]
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